



Application Notes: Acid Blue 80 for Textile Dyeing of Wool and Silk

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Compound of Interest		
Compound Name:	Acid blue 80	
Cat. No.:	B1200697	Get Quote

Introduction

Acid Blue 80, also known by its Colour Index name C.I. 61585, is a synthetic anthraquinone acid dye valued for its brilliant blue hue and good fastness properties.[1][2][3] As an anionic dye, it is highly effective for dyeing protein fibers such as wool and silk, as well as polyamides like nylon.[4][5][6] The dyeing mechanism relies on the formation of strong ionic bonds between the dye's negatively charged sulfonate groups and the positively charged amino groups present on the protein fibers under acidic conditions.[7][8][9] This interaction, supplemented by hydrogen bonds and van der Waals forces, results in vibrant, durable coloration.[7][10] These application notes provide detailed protocols and technical data for researchers and scientists utilizing Acid Blue 80 in the dyeing of wool and silk fibers.

Data Presentation

The following tables summarize the key properties of **Acid Blue 80** and typical parameters for its application in textile dyeing.

Table 1: Chemical and Physical Properties of Acid Blue 80



Property	Value	Reference
C.I. Name	Acid Blue 80	[1]
C.I. Number	61585	[1][2]
CAS Number	4474-24-2	[1][2]
Molecular Formula	C32H28N2Na2O8S2	[2][11]
Molecular Weight	678.68 g/mol	[2][11]
Dye Class	Anthraquinone	[2][3]
Appearance	Blue to red-light blue powder	[1][2]

| Solubility | Soluble in water, slightly soluble in alcohol |[1][3] |

Table 2: Recommended Dyeing Parameters for Wool and Silk with Acid Blue 80

Parameter	Wool	Silk	Reference
Dye Concentration (% o.w.f.)	1 - 4%	1 - 4%	[12][13]
Liquor Ratio	1:20 - 1:40	1:20 - 1:40	[13][14]
рН	4.0 - 5.5	4.0 - 5.5	[13][15][16][17]
Dyeing Temperature	95 - 100°C (near boil)	80 - 90°C (below simmer)	[12][14][18][19]
Dyeing Time at Temperature	30 - 60 minutes	45 - 60 minutes	[10][12][13][19]
Auxiliaries	Acetic Acid or Citric Acid, Levelling Agent (optional), Sodium Sulfate (optional)	Acetic Acid or Citric Acid, Levelling Agent (optional), Sodium Sulfate (optional)	[13][17][18][20]

% on weight of fiber



Table 3: Colorfastness Ratings of Acid Blue 80 on Wool

Fastness Test	ISO Standard Rating (1-5 Scale)	Reference
Light Fastness	6	[21]
Soaping (Fading)	3	[21]
Soaping (Staining)	4	[21]
Perspiration (Fading)	4	[21]
Perspiration (Staining)	3-4	[21]

^{*}Note: Fastness properties on silk are generally good but specific quantitative data for **Acid Blue 80** was not available in the searched literature.[10]

Experimental Protocols

Protocol 1: Immersion Dyeing of Wool with Acid Blue 80

This protocol details a standard laboratory procedure for dyeing wool yarn or fabric to achieve a uniform, vibrant blue color.

- 1. Materials and Equipment:
- Wool yarn or fabric
- Acid Blue 80 dye powder
- White distilled vinegar (acetic acid) or citric acid[17]
- Levelling agent (optional)
- Non-ionic detergent
- Stainless steel dye pot[12]
- Heating source (stovetop or hot plate)



- Glass stirring rod
- Graduated cylinders and beakers
- · Weighing scale
- pH meter or pH strips
- 2. Fiber Preparation (Scouring):
- Weigh the dry wool material to calculate the required amounts of dye and chemicals.
- Wash (scour) the wool in a solution of warm water with a non-ionic detergent to remove any oils, dirt, or sizing.[12][22]
- Rinse the wool thoroughly with warm water until the water runs clear.
- Gently squeeze out excess water, leaving the fiber damp. Do not wring, as this can cause felting.
- 3. Dye Bath Preparation:
- Calculate the required amount of Acid Blue 80 dye powder based on the desired depth of shade (e.g., for a 2% shade on 100g of wool, use 2g of dye).[12]
- In a separate beaker, create a paste of the dye powder with a small amount of hot water.[23]
 Stir until fully dissolved, then add more hot water to create a concentrated stock solution.[23]
 [24]
- Fill the stainless steel dye pot with the calculated volume of water to achieve the desired liquor ratio (e.g., for 100g of wool at a 1:30 ratio, use 3 liters of water).[14]
- Add the dissolved dye stock solution to the dye pot and stir well.
- If using, add a levelling agent according to the manufacturer's instructions.[13]
- 4. Dyeing Procedure:



- Immerse the pre-wetted, damp wool into the dye bath at room temperature.[19]
- Slowly raise the temperature of the dye bath to 95-100°C (just below boiling) over a period of 30-45 minutes.[12][25] Stir the wool gently and intermittently to ensure even dye uptake and prevent felting.[23]
- Once the target temperature is reached, add the acidifier. Choose one of the following:
 - White Vinegar: Add approximately 50-65 ml per 100g of wool.[12][24]
 - Citric Acid: Add approximately 5g per liter of water.[17]
- Add the acid slowly and stir gently to avoid rapid, uneven dyeing (shock striking).[23] The target pH of the dye bath should be between 4.0 and 5.5.[13][17]
- Maintain the temperature and continue to dye for 30-60 minutes, stirring gently every 10-15 minutes.[12][13] The dye bath should gradually become clear as the dye exhausts onto the fiber.
- After the dyeing time is complete, turn off the heat and allow the dye bath to cool down slowly to room temperature. Gradual cooling is critical to prevent felting of the wool.[26]
- 5. Rinsing and Drying:
- Once cooled, carefully remove the dyed wool from the pot.
- Rinse the wool in warm water, then gradually cooler water, until the rinse water runs clear.
 [12]
- Gently squeeze out the excess water.
- Hang the wool to air dry away from direct sunlight.

Protocol 2: Immersion Dyeing of Silk with Acid Blue 80

This protocol is adapted for silk, using lower temperatures to preserve the fiber's natural luster and hand-feel.



- 1. Materials and Equipment:
- Same as for wool (Protocol 1).
- 2. Fiber Preparation (Scouring):
- Weigh the dry silk material.
- Pre-wash the silk in a solution containing a non-ionic detergent to remove sericin (gum) or other impurities.[15][22]
- Rinse thoroughly with deionized or soft water.
- Gently squeeze out excess water.
- 3. Dye Bath Preparation:
- Follow the same procedure as for wool (Protocol 1, Step 3).
- 4. Dyeing Procedure:
- Immerse the pre-wetted silk into the dye bath at approximately 40°C.[10]
- Gradually increase the temperature to 80-90°C over 30 minutes, stirring gently and continuously to prevent creasing.[10][14][19] Crucially, do not boil the silk, as high temperatures can damage its luster.[19]
- Add the acidifier (vinegar or citric acid) to achieve a pH of 4.0-5.5.[10][15]
- Maintain the temperature at 80-90°C for 45-60 minutes, continuing to stir gently to ensure even dyeing.[10][14]
- Turn off the heat and allow the dye bath to cool gradually to about 50°C before removing the silk.[10]
- 5. Rinsing and Drying:
- Remove the silk from the dye bath.

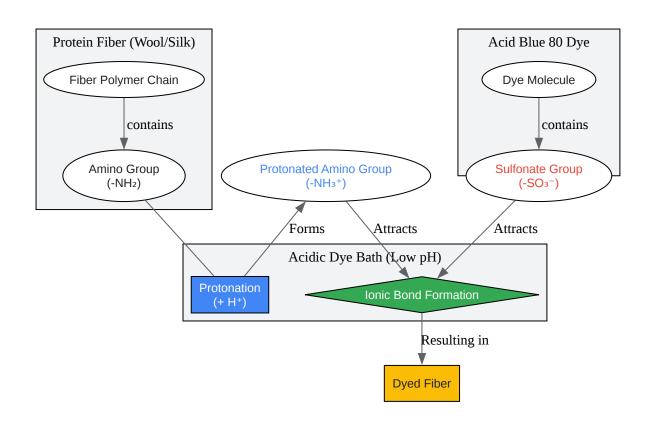


- Rinse the dyed silk with warm water, followed by a cold water rinse until the water runs clear. [10] A final rinse with a small amount of vinegar can help restore the soft feel of the silk.[7]
- Gently squeeze out excess water (do not wring), roll in a towel to blot, and hang to air dry or iron on a low/silk setting while still damp.

Visualizations Dyeing Process Workflow







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